

# Unable to Identify Chemical Compound "J 2931"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: J 2931

Cat. No.: B1672717

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An extensive search for the chemical properties and structure of a compound designated "**J 2931**" has yielded no relevant results. The identifier "**J 2931**" does not appear to correspond to a known chemical substance in the public chemical databases and literature accessed.

The predominant results for the search term "**J 2931**" are in reference to SAE J2931, which is a standard developed by SAE International for digital communications for plug-in electric vehicles.<sup>[1][2][3][4]</sup> This standard establishes requirements for communication between the vehicle, the electric vehicle supply equipment (EVSE), and the utility grid.<sup>[1]</sup>

A single search result mentioned the value "2931" in the context of Fourier-transform infrared spectroscopy (FTIR) of graphene oxide, where a band at 2931 cm<sup>-1</sup> corresponds to the C-H stretching vibration of methylene groups. However, this is a spectral feature and not a designation for a specific chemical compound.

Given the lack of information for a chemical entity named "**J 2931**," it is not possible to provide the requested in-depth technical guide, including chemical properties, structure, experimental protocols, and data visualization. It is recommended to verify the identifier of the compound of interest.

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## References

- 1. sae.org [sae.org]
- 2. webstore.ansi.org [webstore.ansi.org]
- 3. sae.org [sae.org]
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